

Proper Disposal of Tovopyrifolin C: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Tovopyrifolin C*

Cat. No.: *B044748*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Tovopyrifolin C** (IUPAC name: 1,3,5-trihydroxy-2-methoxy-9H-xanthen-9-one), a xanthone derivative used in scientific research. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Executive Summary

Tovopyrifolin C is a heterocyclic compound belonging to the xanthone family. While specific safety and toxicity data for **Tovopyrifolin C** are not readily available, the precautionary principle dictates that it should be handled as a potentially hazardous substance. This guide outlines the recommended disposal procedures based on the known properties of the parent compound, xanthone, and general best practices for chemical waste management. All waste must be handled in accordance with local, state, and federal regulations.

Safety and Handling Precautions

Before handling **Tovopyrifolin C**, it is crucial to wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.^[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.^{[1][2]}

In case of exposure:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[3\]](#)
- Skin: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.[\[1\]](#)[\[3\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)[\[4\]](#)

Quantitative Data Summary

Specific quantitative data for **Tovopyrifolin C** is limited. The following table summarizes available information for the parent compound, xanthone, which should be used as a precautionary reference.

Property	Data for Xanthone	Tovopyrifolin C Data
Molecular Formula	C13H8O2	C14H10O6
Molecular Weight	196.21 g/mol	274.23 g/mol
Appearance	Beige powder/solid	Data not available
Melting Point	174 - 176 °C [5]	Data not available
Boiling Point	349 - 350 °C [5]	Data not available
Acute Oral Toxicity (LD50)	>500 mg/kg (rat) [6] , though some sources state "Toxic if swallowed" [6] and others report no data available [1] .	Data not available
Carcinogenicity	No data available [1]	Data not available

Step-by-Step Disposal Protocol

The following protocol is a general guideline. Always consult your institution's Environmental Health and Safety (EHS) department for specific procedures and requirements.

Step 1: Waste Identification and Segregation

- Treat all **Tovopyrifolin C** waste, including pure compound, contaminated labware (e.g., pipette tips, vials), and solutions, as hazardous chemical waste.
- Do not mix **Tovopyrifolin C** waste with other waste streams unless explicitly permitted by your EHS department.

Step 2: Waste Containerization

- Use a dedicated, properly labeled hazardous waste container. The container must be made of a material compatible with the waste (e.g., a high-density polyethylene or glass bottle for solutions).
- The container must have a secure, tight-fitting lid.
- Label the container clearly with "Hazardous Waste," the full chemical name "**Tovopyrifolin C**," and the approximate concentration and quantity.

Step 3: Waste Storage

- Store the waste container in a designated satellite accumulation area.
- The storage area should be a cool, dry, and well-ventilated location, away from incompatible materials such as strong oxidizing agents.^[1]
- Keep the container closed except when adding waste.

Step 4: Final Disposal

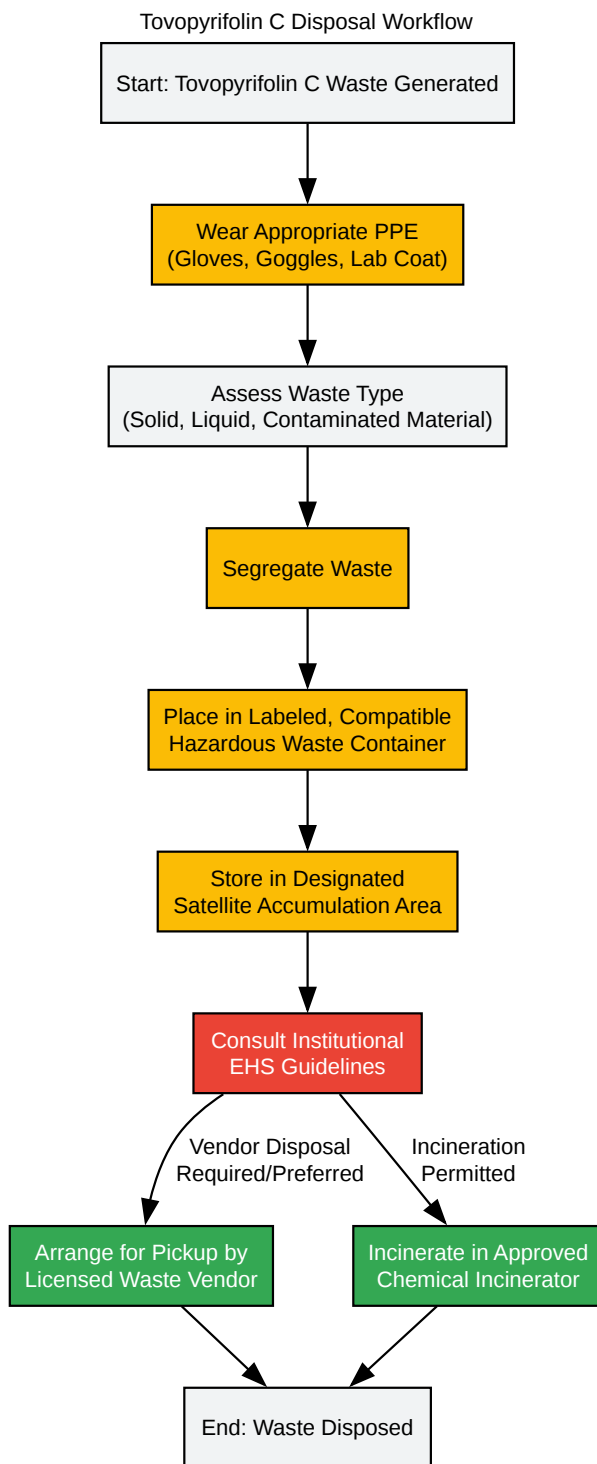
- Option 1 (Recommended): Licensed Hazardous Waste Disposal Vendor
 - Arrange for pickup by your institution's licensed hazardous waste disposal company. This is the safest and most compliant method for disposing of chemical waste with unknown toxicity.^[1]

- Option 2 (If permitted by regulations and facility capabilities): Incineration
 - Some facilities may have the capability for chemical incineration. **Tovopyrifolin C** may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[1] This should only be performed by trained personnel in a licensed facility.

Do not dispose of **Tovopyrifolin C** down the drain or in regular trash.

Experimental Workflow for Disposal Decision

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **Tovopyrifolin C**.



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Caption: Logical workflow for the safe disposal of **Tovopyrifolin C**.

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